

# Essential Safety and Handling Guide for 1-Phenylazo-2-anthrol (Sudan I)

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## Compound of Interest

Compound Name: 1-Phenylazo-2-anthrol

Cat. No.: B15473898

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This guide provides crucial safety and logistical information for the handling and disposal of **1-Phenylazo-2-anthrol**, also known as Sudan I. Adherence to these procedures is vital for ensuring laboratory safety and minimizing risks associated with this chemical.

## Hazard Identification and Safety Precautions

**1-Phenylazo-2-anthrol** (CAS No. 842-07-9) is classified with several hazards that necessitate careful handling.<sup>[1]</sup> It is suspected of causing genetic defects and cancer.<sup>[1][2]</sup> Furthermore, it may cause an allergic skin reaction and is harmful to aquatic life with long-lasting effects.

Emergency Overview: The substance appears as brown crystals.<sup>[3]</sup> In case of exposure, it is critical to follow first-aid measures immediately. For skin contact, wash with plenty of soap and water. If inhaled, move to fresh air.<sup>[3]</sup> In case of eye contact, rinse immediately with plenty of water.<sup>[1][3]</sup> If ingested, drink water and consult a physician.<sup>[3]</sup>

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory when handling **1-Phenylazo-2-anthrol** to prevent exposure. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Required for all handling procedures to protect against splashes and dust.[4] A face shield may be necessary for splash-prone activities.[4][5]
Hand Protection	Chemical-Resistant Gloves	Natural rubber, neoprene, or nitrile gloves are recommended for handling.[4] Regularly inspect gloves for signs of degradation or puncture and replace them as needed.[6]
Body Protection	Laboratory Coat or Chemical-Resistant Suit	A lab coat should be worn to protect clothing.[4][7] For larger quantities or splash risks, a chemical-resistant apron or suit is advised.[5][7]
Respiratory Protection	Air-Purifying Respirator	Use a NIOSH-approved respirator when there is a potential for inhalation of dust, especially in poorly ventilated areas.[8]

## Operational Plan for Safe Handling

A systematic approach to handling **1-Phenylazo-2-anthrol** is essential to maintain a safe laboratory environment.

## Engineering Controls

- Ventilation: Always handle this chemical in a well-ventilated area.[1][3] The use of a chemical fume hood is strongly recommended to minimize inhalation exposure.[9]

- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.[\[3\]](#)[\[9\]](#)

## Hygiene Measures

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling and before any breaks.[\[1\]](#)
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse.[\[1\]](#)

## First Aid Procedures

- If on Skin: Immediately wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[\[1\]](#)
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[3\]](#)
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[3\]](#)

## Disposal Plan

Proper disposal of **1-Phenylazo-2-anthrol** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations. This should be done through an approved waste disposal plant.[\[1\]](#)
- Contaminated Materials: Any materials that have come into contact with **1-Phenylazo-2-anthrol**, such as gloves, lab coats, and absorbent paper, should be treated as hazardous

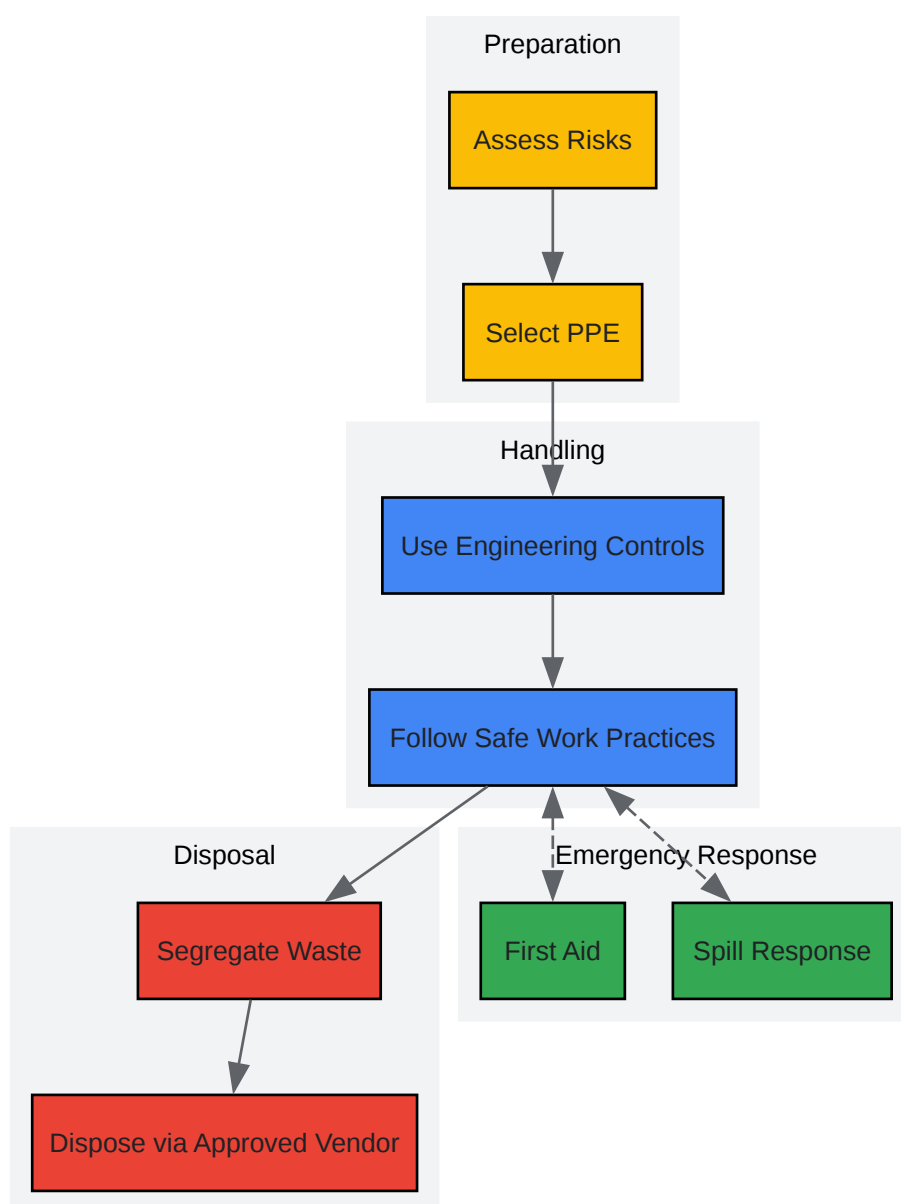
waste and disposed of accordingly.

- Environmental Precautions: Avoid release to the environment.

## Safe Handling and Disposal Workflow

The following diagram illustrates the logical workflow for the safe handling and disposal of **1-Phenylazo-2-anthrol**.

Safe Handling and Disposal Workflow for 1-Phenylazo-2-anthrol



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Caption: Workflow for handling and disposing of **1-Phenylazo-2-anthrol**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. Enzymes oxidizing the azo dye 1-phenylazo-2-naphthol (Sudan I) and their contribution to its genotoxicity and carcinogenicity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. EHSO Manual 2025-2026 - Personal Protective Equipment [labman.ouhsc.edu]
- 5. UNIT 7: Personal Protective Equipment [cms.ctahr.hawaii.edu]
- 6. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 7. research.arizona.edu [research.arizona.edu]
- 8. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for 1-Phenylazo-2-anthrol (Sudan I)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15473898#personal-protective-equipment-for-handling-1-phenylazo-2-anthrol]

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